

# Proper Disposal of RU-301: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: RU-301

Cat. No.: B610589

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For researchers, scientists, and drug development professionals, the proper disposal of chemical reagents is a critical component of laboratory safety and environmental responsibility. This document provides essential, immediate safety and logistical information for the proper disposal of **RU-301**, a pan-TAM inhibitor used in cancer and nonalcoholic steatohepatitis research.

**RU-301**, with CAS Number 1110873-99-8, requires careful handling and disposal in accordance with laboratory safety protocols and local regulations.<sup>[1][2]</sup> Adherence to these procedures is vital to ensure a safe laboratory environment and prevent environmental contamination.

## Summary of Key Data

A collection of essential quantitative data for **RU-301** is presented below. This information is crucial for understanding the compound's properties relevant to its safe handling and disposal.

Property	Value
CAS Number	1110873-99-8
Molecular Formula	C <sub>21</sub> H <sub>19</sub> F <sub>3</sub> N <sub>4</sub> O <sub>4</sub> S
Molecular Weight	480.46 g/mol
Appearance	Powder
Storage Temperature	-20°C (3 years), 4°C (2 years)
Solubility	DMSO: 250 mg/mL (ultrasonic)

Data sourced from Immunomart and MedchemExpress product information.[\[2\]](#)[\[3\]](#)

## Experimental Protocol: Step-by-Step Disposal Procedure

The primary and recommended method for the disposal of **RU-301** is to treat it as an unused chemical product and transfer it to a licensed and approved waste disposal facility. Do not attempt to neutralize the compound or dispose of it down the drain.

**Personnel Safety:** Before beginning the disposal process, ensure all personnel are equipped with the appropriate Personal Protective Equipment (PPE). This includes, but is not limited to:

- Eye Protection: Safety glasses or goggles.
- Hand Protection: Chemical-resistant gloves.
- Body Protection: A standard laboratory coat.
- Respiratory Protection: A suitable respirator should be used to avoid inhalation of dust or aerosols.

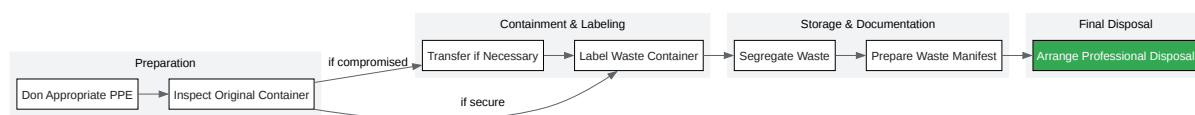
**Disposal Workflow:**

- Container Inspection:

- Carefully inspect the original container holding **RU-301** to ensure it is securely sealed and free from damage.
- If the container is compromised, the powder should be carefully transferred to a new, compatible, and clearly labeled container.
- Labeling:
  - The waste container must be clearly and accurately labeled with the chemical name "**RU-301**" and its CAS number "1110873-99-8".
- Segregation:
  - Store the waste container in a designated, well-ventilated area.
  - Segregate the **RU-301** waste from incompatible materials, such as strong oxidizing agents.
- Waste Manifest:
  - Prepare a chemical waste manifest, accurately documenting the contents and quantity of the waste.
- Professional Disposal:
  - Arrange for the collection of the chemical waste by a licensed and certified hazardous waste disposal company.

## Visualizing the Disposal Workflow

To further clarify the procedural flow, the following diagram illustrates the logical steps for the proper disposal of **RU-301**.



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Caption: Logical workflow for the proper disposal of **RU-301**.

This information is intended as a guide and should be supplemented by a thorough review of the official Safety Data Sheet (SDS) for **RU-301** and consultation with your institution's Environmental Health and Safety (EH&S) department.

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## References

- 1. aladdin-for-icloud-store.oss-cn-hangzhou.aliyuncs.com [aladdin-for-icloud-store.oss-cn-hangzhou.aliyuncs.com]
- 2. RU-301 - Immunomart [immunomart.com]
- 3. file.medchemexpress.com [file.medchemexpress.com]
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